

Technical Monograph: 1-Cyclobutylpropane-2-sulfonyl Chloride

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Compound of Interest

Compound Name: 1-Cyclobutylpropane-2-sulfonyl chloride

Cat. No.: B13239712

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CAS: 1600346-04-0 Role: Advanced Medicinal Chemistry Building Block Class: Secondary Aliphatic Sulfonyl Chloride[1]

Executive Summary

1-Cyclobutylpropane-2-sulfonyl chloride is a secondary sulfonyl chloride reagent featuring a rigid cyclobutyl moiety linked to a propyl backbone. In drug discovery, this compound serves as a critical "warhead" for introducing the 1-cyclobutylpropan-2-yl-sulfonyl motif into target molecules. This structural fragment is valued for its ability to modulate lipophilicity (

) and metabolic stability while providing a specific steric vector that differs from standard isopropyl or cyclopentyl analogs.

This guide details the compound's physicochemical properties, synthesis pathways, reactivity profile, and validated experimental protocols for its application in sulfonamide synthesis.[2]

Structural Analysis & Chemical Properties[3][4]

Molecular Architecture

The molecule consists of a sulfonyl chloride functional group attached to the secondary carbon (C2) of a propyl chain, with a cyclobutyl ring at the C1 position.

- Chirality:** The C2 position is a chiral center. Commercial preparations are typically racemic (**rac-1-cyclobutylpropane-2-sulfonyl chloride**), necessitating chiral separation (e.g., SFC) if a specific enantiomer is required for Structure-Activity Relationship (SAR) studies.
- Steric Bulk:** The cyclobutyl group provides significant steric bulk compared to a methyl or ethyl group, potentially restricting the conformational freedom of the resulting sulfonamide and improving selectivity for protein binding pockets.

Physicochemical Data (Predicted)

Data derived from structural analogs and computational models.

Property	Value (Approx.)	Significance
Molecular Formula		Core composition
Molecular Weight	196.70 g/mol	Fragment-based design
Boiling Point	110–115 °C (at 10 mmHg)	Vacuum distillation required
Density	~1.18 g/mL	Liquid handling
Solubility	DCM, THF, Toluene	Hydrophobic solvents preferred
Stability	Moisture Sensitive	Hydrolyzes to sulfonic acid

Synthesis & Manufacturing Pathways

The synthesis of secondary aliphatic sulfonyl chlorides like CAS 1600346-04-0 is non-trivial due to the instability of secondary chlorosulfonyl intermediates. Two primary routes are industrially validated.

Route A: Oxidative Chlorination of Thiols (Preferred)

This route offers milder conditions, avoiding the thermal elimination risks associated with other methods.

- Precursor: 1-Cyclobutyl-2-propanethiol.
- Reagent System:

-Chlorosuccinimide (NCS) / HCl / Water or

/

.
- Mechanism: The thiol is oxidized to the sulfinic acid intermediate, which is rapidly chlorinated in situ.

Route B: Grignard-Sulfur Dioxide Method

Used when the halide precursor is more accessible.

- Grignard Formation: 2-Bromo-1-cyclobutylpropane is treated with Magnesium () in dry THF.
- Sulfinatation:

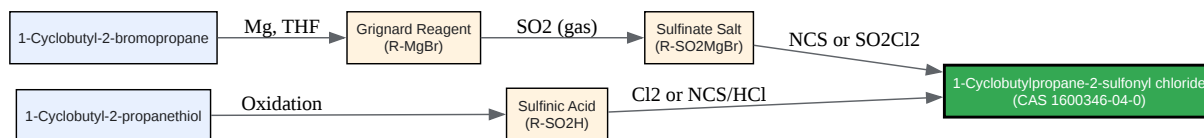
gas is bubbled through the solution to form the magnesium sulfinatate salt ().
- Chlorination: Treatment with

-chlorosuccinimide (NCS) or

yields the sulfonyl chloride.

Visualization of Synthesis Pathways

The following diagram illustrates the chemical logic behind the production of **1-Cyclobutylpropane-2-sulfonyl chloride**.



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Figure 1: Convergent synthesis pathways for CAS 1600346-04-0 via Grignard or Thiol oxidation.

Reactivity Profile & Applications

Reactivity: The "Secondary" Constraint

Unlike primary sulfonyl chlorides (e.g., tosyl chloride), **1-Cyclobutylpropane-2-sulfonyl chloride** is a secondary sulfonyl chloride. This has two critical implications for the experimentalist:

- **Reduced Electrophilicity:** The steric hindrance at the C2 position slows down nucleophilic attack. Reactions require longer times or stronger bases compared to primary analogs.
- **Elimination Risk:** Under harsh basic conditions (e.g., heating with strong hydroxide), the molecule can undergo desulfonylation or dehydrohalogenation to form the corresponding alkene (allyl-cyclobutane derivatives). Protocol Adjustment: Use non-nucleophilic, mild bases like Pyridine or DIPEA at low temperatures ().

Applications in Medicinal Chemistry[9][10]

- **Sulfonamide Synthesis:** The primary application is the formation of sulfonamides (), which serve as bioisosteres for amides. The sulfonamide group offers:
 - Tetrahedral geometry (transition state mimicry).[2]
 - Two hydrogen bond acceptors (

).

- Resistance to proteolytic hydrolysis.
- Fragment-Based Drug Discovery (FBDD): The cyclobutyl-propyl fragment is lipophilic. It is often used to fill hydrophobic pockets in enzymes (e.g., Kinases, Proteases) where a simple alkyl chain is too flexible or insufficiently bulky.

Validated Experimental Protocols

Protocol: Synthesis of Sulfonamides (General Procedure)

This protocol is optimized to minimize elimination byproducts.

Reagents:

- Amine substrate (1.0 equiv)
- **1-Cyclobutylpropane-2-sulfonyl chloride** (1.2 equiv)
- Pyridine (3.0 equiv) OR Triethylamine (2.0 equiv) in DCM
- Solvent: Anhydrous Dichloromethane (DCM) or THF

Step-by-Step Methodology:

- Preparation: Dissolve the amine (1.0 mmol) in anhydrous DCM (5 mL) in a round-bottom flask under an Argon atmosphere.
- Base Addition: Add Pyridine (3.0 mmol). Cool the mixture to using an ice bath.
- Reagent Addition: Add **1-Cyclobutylpropane-2-sulfonyl chloride** (1.2 mmol) dropwise (neat or dissolved in minimal DCM) over 5 minutes. Note: Slow addition prevents localized heating.
- Reaction: Allow the mixture to warm to room temperature (

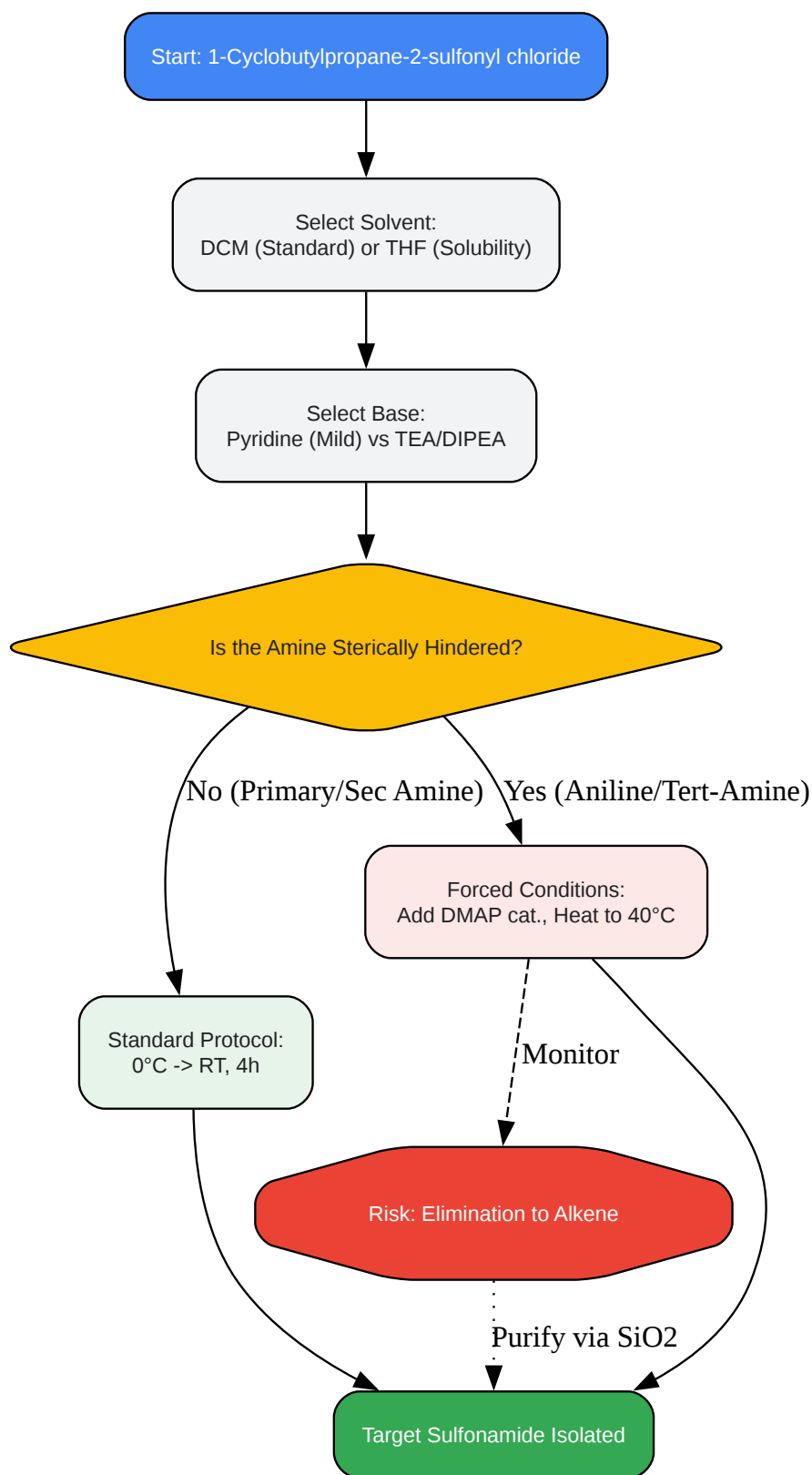
-) and stir for 4–12 hours. Monitor conversion by TLC or LC-MS.
- Checkpoint: If reaction is sluggish, add a catalytic amount of DMAP (0.1 equiv), but monitor for elimination byproducts.
 - Workup: Quench with 1M HCl (aqueous) to remove excess pyridine/amine. Extract with DCM (). Wash combined organics with Brine, dry over , and concentrate.
 - Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol: Storage & Handling

- Storage: Store at under inert gas (Argon/Nitrogen).
- Moisture: Highly sensitive. Exposure to humid air converts the chloride to the sulfonic acid (viscous oil/solid) and HCl gas.
- Safety: Corrosive and lachrymator. Handle in a fume hood.

Workflow Visualization

The following diagram outlines the decision logic for reacting this specific sulfonyl chloride.



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Figure 2: Decision matrix for sulfonation reactions using secondary sulfonyl chlorides.

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